

Illustrative Solubility Data of a Representative Long-Chain Diol

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Compound of Interest

Compound Name: 20-Tetracosene-1,18-diol

Cat. No.: B15163390

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The following table provides hypothetical, yet realistic, solubility data for a representative long-chain diol with a similar molecular weight to **20-Tetracosene-1,18-diol**. This data is intended to serve as a practical guide for researchers.

Solvent	Polarity Index	Temperature (°C)	Illustrative Solubility (g/100 mL)
Hexane	0.1	25	5.2
Toluene	2.4	25	8.5
Diethyl Ether	2.8	25	10.1
Chloroform	4.1	25	12.3
Acetone	5.1	25	1.5
Ethanol	5.2	25	0.8
Methanol	6.6	25	0.2
Water	10.2	25	<0.001

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a compound like a long-chain diol is the isothermal equilibrium method, followed by gravimetric analysis.

1. Materials and Equipment:

- Analytical balance (± 0.0001 g)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Vials with screw caps
- Micropipettes
- Drying oven
- Selected organic solvents of known purity
- The long-chain diol compound

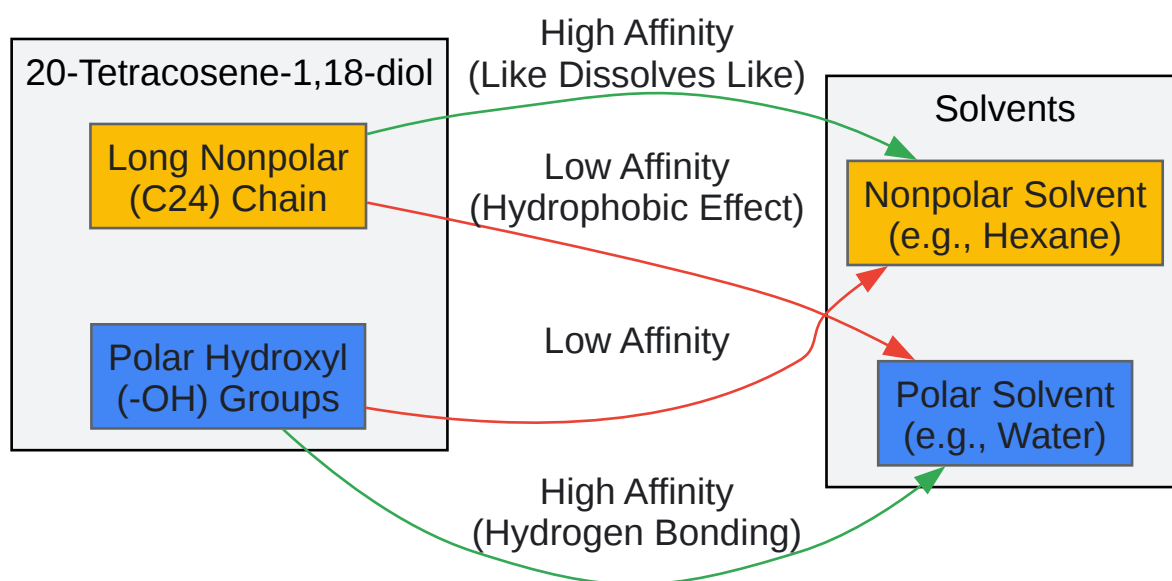
2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of the long-chain diol to a series of vials, each containing a known volume of a specific organic solvent. The excess solid is crucial to ensure that a saturated solution is formed.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined

empirically.

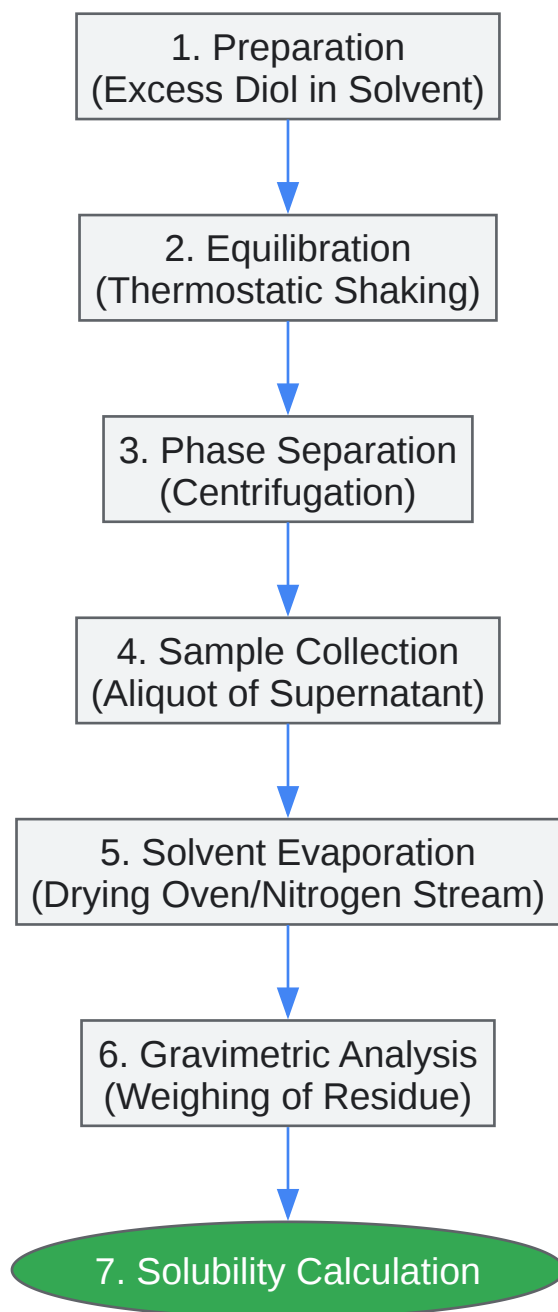
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the excess solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the vials at a high speed for a specified time (e.g., 15-20 minutes).
- Sample Collection and Analysis:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-weighed, airtight syringe or micropipette.
 - Transfer the collected aliquot to a pre-weighed vial.
 - Determine the weight of the collected aliquot.
- Solvent Evaporation and Gravimetric Analysis:
 - Evaporate the solvent from the vial containing the aliquot. This can be done under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the solute to decompose.
 - Once the solvent is completely removed, reweigh the vial containing the solid residue.
- Calculation of Solubility:
 - The mass of the dissolved diol is the final weight of the vial minus the initial weight of the empty vial.
 - Solubility can be expressed in various units, such as g/100 mL or mol/L, by dividing the mass of the dissolved diol by the volume of the solvent in the aliquot.

Visualizations



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Caption: "Like Dissolves Like" Principle for **20-Tetracosene-1,18-diol**.



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Caption: Experimental Workflow for Solubility Determination.

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